

discovery and history of 2-Chloro-6-nitrophenol

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Compound of Interest

Compound Name: 2-Chloro-6-nitrophenol

Cat. No.: B183082

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An In-Depth Technical Guide to **2-Chloro-6-nitrophenol**: Discovery, Synthesis, and Characterization

Overview

2-Chloro-6-nitrophenol, with the chemical formula $C_6H_4ClNO_3$, is a yellow crystalline solid organic compound.^{[1][2]} Its molecular structure consists of a phenol ring substituted with a chlorine atom and a nitro group at positions 2 and 6, respectively.^[1] This compound is primarily utilized as an intermediate in the synthesis of various chemicals, including pesticides and pharmaceuticals.^[1] It is sparingly soluble in water and may cause skin and eye irritation.^[1]

Historical Context and Discovery

While the specific date and discoverer of **2-Chloro-6-nitrophenol** are not extensively documented, its synthesis falls within the broader historical development of aromatic chemistry in the 19th and early 20th centuries. The nitration of phenols, a key reaction in its synthesis, has been a fundamental process in organic chemistry for producing intermediates for dyes, explosives, and pharmaceuticals. Similarly, the chlorination of aromatic compounds was well-established during this period. The synthesis of **2-Chloro-6-nitrophenol** is a logical extension of these foundational reactions, likely first prepared through the nitration of 2-chlorophenol. Its history is intrinsically linked to the industrial demand for specialized chemical intermediates.

Physical and Chemical Properties

The key physical and chemical properties of **2-Chloro-6-nitrophenol** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₆ H ₄ ClNO ₃	[1][3]
Molecular Weight	173.55 g/mol	[3]
CAS Number	603-86-1	[1][3]
Appearance	Yellow crystalline solid/powder	[1][2]
Melting Point	67-71 °C	[2]
Boiling Point	217.3±20.0 °C (Predicted)	[2]
pKa	5.43±0.24 (Predicted)	[2]
λ _{max}	405 nm	[1][2]
Solubility	Sparingly soluble in water	[1]
InChI	InChI=1S/C6H4ClNO3/c7-4-2-1-3-5(6(4)9)8(10)11/h1-3,9H	[3]
Canonical SMILES	C1=CC(=C(C(=C1)Cl)O)-- INVALID-LINK--[O-]	[1][3]

Synthesis and Manufacturing

The primary method for the synthesis of **2-Chloro-6-nitrophenol** is through the direct nitration of 2-chlorophenol.[1] This electrophilic aromatic substitution reaction introduces a nitro group (-NO₂) onto the aromatic ring. The hydroxyl (-OH) and chloro (-Cl) groups are ortho-, para-directing activators and deactivators, respectively, influencing the position of the incoming nitro group.

Experimental Protocols

Synthesis of 2-Chloro-6-nitrophenol via Nitration of 2-Chlorophenol

This protocol is based on established procedures for the nitration of chlorophenols.[1]

Materials:

- 2-chlorophenol (0.155 mol)
- Glacial acetic acid (42 mL)
- Nitric acid (0.163 mol)
- Ice
- Steam distillation apparatus
- Recrystallization solvent (water)

Procedure:

- A solution of 2-chlorophenol (0.155 mol, 15.8 mL) in glacial acetic acid (42 mL) is prepared in a reaction vessel.
- The solution is chilled to 5 °C using an ice bath with constant magnetic stirring.
- Nitric acid (0.163 mol, 6.8 mL) is added dropwise to the chilled solution over a period of 45 minutes. The temperature is maintained at 5 °C throughout the addition.
- After the addition is complete, the reaction is allowed to proceed at 5 °C for an additional 30 minutes.
- The reaction mixture is then poured over approximately 250 mL of ice.
- Any black solid that forms during the reaction is removed by filtration.
- The resulting dark brown liquid is subjected to steam distillation.
- The steam distillation yields a yellow solid product.
- The crude yellow solid is purified by recrystallization from water to afford the final product, **2-Chloro-6-nitrophenol**.^[1]

Analytical Methods

The characterization and purity assessment of **2-Chloro-6-nitrophenol** can be performed using various analytical techniques:

- High-Performance Liquid Chromatography (HPLC): A reverse-phase HPLC method can be employed for the analysis of related compounds.[4] The mobile phase typically consists of acetonitrile, water, and an acid modifier like phosphoric or formic acid.[4]
- Gas Chromatography-Mass Spectrometry (GC-MS): GC/MS is a highly selective and sensitive method for identifying and quantifying nitrophenols and their derivatives.[5]
- Spectroscopy:
 - UV-Vis Spectroscopy: The maximum absorbance (λ_{max}) is observed at 405 nm.[1][2]
 - Infrared (IR) Spectroscopy: IR spectra can confirm the presence of functional groups such as -OH, -NO₂, and C-Cl.[3]
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR and ¹³C NMR spectra provide detailed information about the chemical structure of the molecule.[3][6][7]

Applications and Uses

2-Chloro-6-nitrophenol serves as a valuable intermediate in the chemical industry.[1]

- Pesticide Synthesis: It is a precursor for the production of various pesticide compounds.[1]
- Chemical Synthesis: Its reactivity allows it to be a building block for the creation of more complex organic molecules and pharmaceutical intermediates.[1]

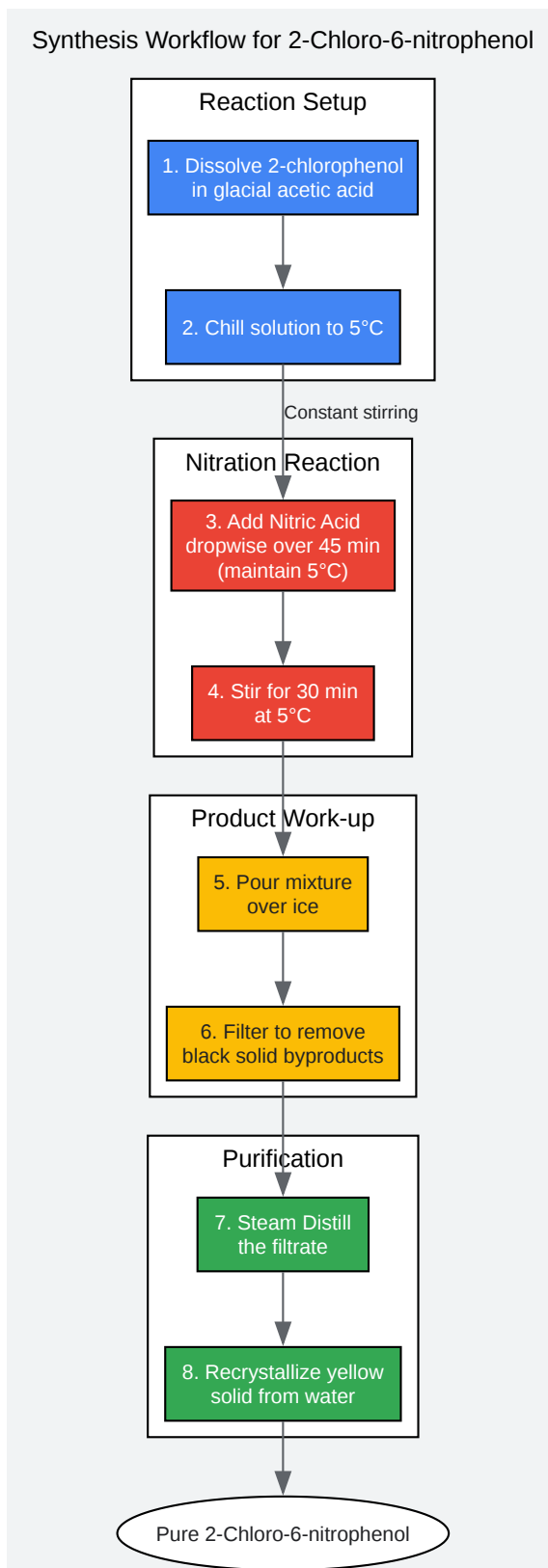
Safety and Toxicology

2-Chloro-6-nitrophenol is considered a hazardous substance.

- Hazards: It causes serious eye irritation and may cause skin and respiratory irritation.[3] It is harmful if swallowed.[3]
- Environmental Impact: It poses a significant environmental hazard and measures should be taken to prevent its release into soil and water sources.[1]

- Storage: It should be stored in a cool, dry place under an inert atmosphere.[1][2]

Visualizations



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Caption: Synthesis workflow for **2-Chloro-6-nitrophenol** from 2-chlorophenol.

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